

Essential Safety and Operational Guide for Handling DS44960156

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Compound of Interest

Compound Name: DS44960156

Cat. No.: B2550576

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This guide provides immediate and essential safety, handling, and disposal information for **DS44960156**, a selective inhibitor of Methylenetetrahydrofolate Dehydrogenase 2 (MTHFD2). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and maintain compound integrity.

Personal Protective Equipment (PPE)

Given that **DS44960156** is an investigational compound intended for cancer research, it should be handled with the same precautions as other potentially hazardous substances. The following personal protective equipment is mandatory when handling **DS44960156** in solid or solution form.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned. Consider a disposable gown when handling larger quantities.
Respiratory Protection	Fume hood	All handling of solid DS44960156 and preparation of solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Operational Plan: Handling and Storage

Proper handling and storage are critical to ensure the stability and activity of **DS44960156**.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (2361327-08-2) on the label match the order.

Storage: **DS44960156** is sensitive to temperature. Adhere strictly to the following storage conditions to prevent degradation.[\[1\]](#)

Storage Condition	Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

- Stock Solutions: Once prepared, aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles.[\[1\]](#)

Solution Preparation:

- **DS44960156** is typically dissolved in dimethyl sulfoxide (DMSO).[\[1\]](#)
- All solution preparation should be conducted in a chemical fume hood.
- Use appropriate volumetric glassware to ensure accurate concentrations.

The following table provides recommended solvent volumes for preparing various concentrations of a **DS44960156** stock solution.[\[1\]](#)

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.8625 mL	14.3127 mL	28.6254 mL
5 mM	0.5725 mL	2.8625 mL	5.7251 mL
10 mM	0.2863 mL	1.4313 mL	2.8625 mL

Disposal Plan

All waste materials contaminated with **DS44960156** must be treated as hazardous chemical waste.

Solid Waste:

- Contaminated consumables such as gloves, pipette tips, and empty vials should be collected in a dedicated, clearly labeled hazardous waste container.

Liquid Waste:

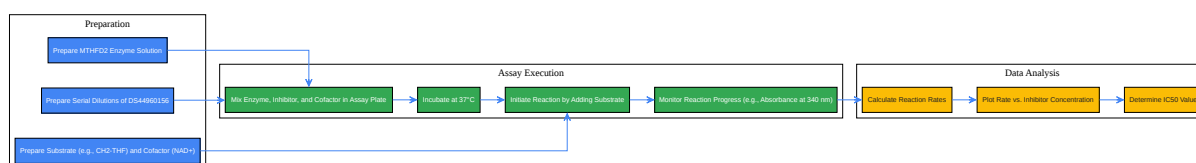
- Unused solutions of **DS44960156** should be collected in a sealed, labeled hazardous waste container.
- Do not dispose of **DS44960156** solutions down the drain.

Disposal Procedure:

- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Protocols: MTHFD2 Inhibition Assay

The following is a generalized workflow for assessing the inhibitory activity of **DS44960156** on the MTHFD2 enzyme. This protocol is based on common methodologies in the field.



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Caption: Workflow for determining the IC₅₀ of **DS44960156** against MTHFD2.

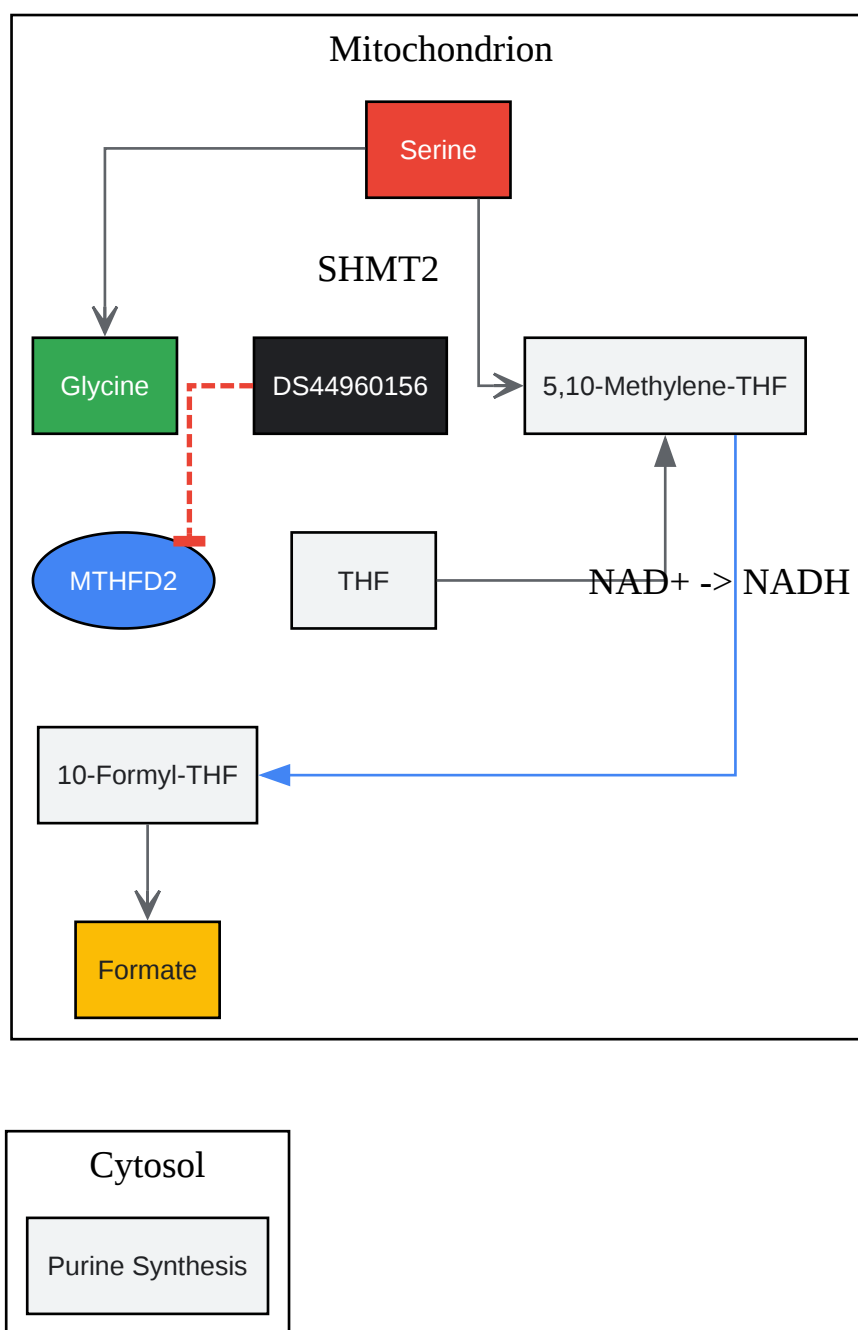
Methodology:

- Enzyme and Reagent Preparation: Prepare solutions of recombinant human MTHFD2 enzyme, the substrate (e.g., 5,10-methylenetetrahydrofolate, CH₂-THF), and the cofactor (NAD⁺).

- **Compound Dilution:** Create a serial dilution of **DS44960156** in an appropriate buffer, typically containing a small percentage of DMSO.
- **Assay Reaction:** In a microplate, combine the MTHFD2 enzyme, the cofactor, and varying concentrations of **DS44960156**.
- **Reaction Initiation:** Initiate the enzymatic reaction by adding the substrate.
- **Data Acquisition:** Monitor the rate of the reaction, often by measuring the increase in absorbance at 340 nm, which corresponds to the production of NADH.
- **Data Analysis:** Plot the reaction rates against the logarithm of the inhibitor concentration and fit the data to a suitable dose-response curve to determine the IC50 value.

Signaling Pathway Context: MTHFD2 in One-Carbon Metabolism

DS44960156 is a selective inhibitor of MTHFD2, a key enzyme in mitochondrial one-carbon metabolism. This pathway is crucial for the synthesis of nucleotides and other essential biomolecules, particularly in rapidly proliferating cancer cells.



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Caption: Inhibition of MTHFD2 by **DS44960156** in the mitochondrial one-carbon pathway.

This diagram illustrates that MTHFD2 catalyzes the conversion of 5,10-methylene-THF to 10-formyl-THF within the mitochondria. This step is a critical source of one-carbon units for

processes such as purine synthesis. By inhibiting MTHFD2, **DS44960156** disrupts this pathway, thereby impeding the metabolic processes that support rapid cancer cell growth.

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References

- 1. medchemexpress.com [medchemexpress.com]
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